Biological Activity of Isothiazole Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name:	*3-Cyclopropylisothiazole-5-carboxylic acid*
Cat. No.:	*B13328776*

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Executive Summary

Isothiazole carboxylic acids represent a privileged scaffold in medicinal and agricultural chemistry. Unlike their reduced counterparts (isothiazolines/isothiazolones) which are primarily used as broad-spectrum biocides (e.g., Kathon™), the oxidized isothiazole carboxylic acid derivatives exhibit highly specific biological activities.

This guide focuses on two primary pharmacophores:

- 3,4-Dichloroisothiazole-5-carboxylic acid (5-COOH): The core scaffold for plant defense activators (e.g., Isotianil).
- 3-Methyl-4-isothiazolecarboxylic acid (4-COOH): The core scaffold for antiviral and anti-inflammatory agents (e.g., Denotivir).

Structural Diversity & Chemical Space

The biological activity of the isothiazole ring is dictated by the positioning of the carboxylic acid moiety and the substitution pattern on the ring.

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Position	Primary Bioactivity	Key Representative	Mechanism Class
5-COOH	Agrochemical (Plant Defense)	Isotianil	Systemic Acquired Resistance (SAR) Inducer
4-COOH	Antiviral / Anti-inflammatory	Denotivir	Immunomodulation / Cytokine inhibition
3-COOH	Antibacterial (Less common)	Experimental derivatives	DNA Gyrase inhibition (potential)

Bioisosterism

The isothiazole ring acts as a bioisostere for thiazole and pyridine rings. The presence of the N-S bond imparts unique electronic properties, often enhancing metabolic stability compared to furan or thiophene analogs due to the aromatic character of the 1,2-azole system.

Agrochemical Application: The 5-COOH Scaffold

The most commercially significant application of this class is in crop protection. The 3,4-dichloroisothiazole-5-carboxylic acid moiety is the metabolic core of Isotianil.

Mechanism of Action: Systemic Acquired Resistance (SAR)

Isotianil is a "plant activator."[1][2] It does not directly kill fungi or bacteria.[2] Instead, it primes the plant's immune system. Upon application, Isotianil is metabolized, releasing the active signaling cues that mimic salicylic acid (SA) pathway activation.

Key Pathway:

- Application: Isotianil enters the plant tissue.[2]
- Metabolism: Hydrolysis of the amide bond releases 3,4-dichloroisothiazole-5-carboxylic acid (DCIT-acid).

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- Signaling: The pathway triggers the expression of Pathogenesis-Related (PR) genes (e.g., PR1, WRKY45) via the NPR1-dependent pathway.

Visualization: Isotianil Metabolic Activation

The following diagram illustrates the metabolic conversion and downstream signaling effects.



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Caption: Metabolic activation of Isotianil into its carboxylic acid core, triggering the NPR1-mediated defense pathway.

Pharmaceutical Application: The 4-COOH Scaffold

In human medicine, the 4-isothiazolecarboxylic acid derivatives show potent immunomodulatory effects.[3]

Denotivir (Vratizolin)[5]

- Structure: 5-benzoylamino-3-methyl-4-isothiazolecarboxylic acid amide.[3][4]
- Indication: Antiviral (Herpes Simplex Virus) and anti-inflammatory.
- Mechanism: It inhibits viral replication not by direct polymerase inhibition, but by modulating the host cell's inflammatory response (stabilizing cell membranes and inhibiting specific cytokines like TNF-alpha).

Structure-Activity Relationship (SAR)

Research indicates that the free carboxylic acid at position 4 is often too polar for cellular penetration. Therefore, amides and esters are synthesized to improve bioavailability. However, the acid functionality is critical for binding interactions within the active site (often via hydrogen bonding or salt bridge formation) once unmasked or if the derivative retains the carbonyl geometry.

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Key SAR Rules:

- Position 3: Small alkyl groups (Methyl) are preferred.
- Position 5: Bulky hydrophobic groups (e.g., benzoylamino) enhance potency.
- Position 4 (COOH): Conversion to amide/hydrazide retains activity; free acid is often less active in vitro due to permeability issues but active in vivo.

Quantitative Data: Antimicrobial Activity

Recent studies have evaluated various isothiazole carboxylic acid derivatives against resistant bacterial strains. The following table summarizes the Minimum Inhibitory Concentration (MIC) of key derivatives.

Table 1: Antimicrobial Activity of Isothiazole-4-Carboxylic Acid Derivatives

Compound ID	R-Group (Amide)	Target Organism	MIC (µg/mL)	Activity Level	Ref
Cpd 5a	N-(4-chlorophenyl)	E. coli (NDM-1)	≤ 0.032	Potent	[1]
Cpd 5g	N-(4-fluorophenyl)	S. aureus (MRSA)	2.0	High	[1]
Denotivir	Amide (Parent)	HSV-1 (Virus)	12.5 (EC50)	Moderate	[2]
DCIT-Acid	Free Acid	M. grisea (Fungi)	>100	Inactive*	[3]

*Note: DCIT-Acid (Isotianil metabolite) is inactive in vitro because it acts via host plant induction, not direct toxicity.

Experimental Protocols

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Protocol 1: Synthesis of 3,4-Dichloroisothiazole-5-Carboxylic Acid

This protocol describes the hydrolysis of the nitrile precursor, a standard industrial route.

Reagents:

- 3,4-dichloro-5-cyanoisothiazole (Starting Material)[5]
- Sodium Hydroxide (45% w/v)[5]
- Methanol[5]
- Hydrochloric Acid (Conc.)

Workflow:

- Dissolution: Dissolve 42.4 g of 3,4-dichloro-5-cyanoisothiazole in 100 mL of methanol in a round-bottom flask.
- Hydrolysis: Add 30 g of 45% NaOH solution dropwise.
- Reaction: Heat the mixture to 40°C and stir for 2 hours. Monitor via TLC (disappearance of nitrile spot).
- Workup: Evaporate methanol under reduced pressure.
- Acidification: Adjust the pH of the aqueous residue to pH 3.0 using concentrated HCl.
- Isolation: The product precipitates as a white/pale yellow solid. Filter, wash with cold water, and dry.
    - Yield: ~85-90%
    - Melting Point: 175-177°C.[6]

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Protocol 2: Biological Assay - Plant Defense Induction (RT-qPCR)

To verify the activity of an isothiazole carboxylic acid derivative as a plant activator.

- Treatment: Spray 3-week-old rice or Arabidopsis plants with the test compound (200 µM in 0.1% Tween 20).
- Incubation: Wait 24 to 48 hours (priming phase).
- RNA Extraction: Harvest leaf tissue and extract total RNA using Trizol reagent.
- cDNA Synthesis: Reverse transcribe 1 µg of RNA.
- qPCR Analysis: Quantify expression of marker genes:
  - PR1 (Salicylic Acid marker)
  - PDF1.2 (Jasmonic Acid marker - negative control)
- Validation: A >5-fold increase in PR1 relative to mock-treated plants confirms SAR induction.

Synthesis & Logic Diagram

The following Graphviz diagram visualizes the synthetic logic for accessing these scaffolds.

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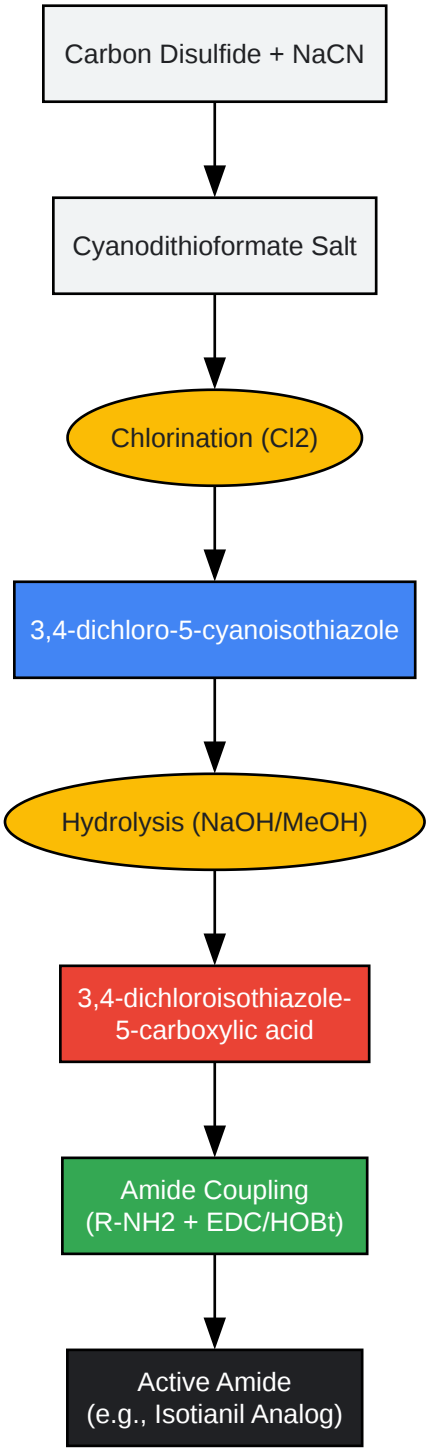

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Caption: Synthetic route from basic precursors to the functional isothiazole carboxylic acid scaffold.

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